

Molecular formula and weight of Nickel(II) Dibutyldithiocarbamate

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Compound of Interest

Compound Name: Nickel(II) Dibutyldithiocarbamate

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Molecular Identity and Weight

Nickel(II) Dibutyldithiocarbamate, a coordination compound, possesses a well-defined molecular structure and weight, which are critical for stoichiometric calculations in experimental research and development.

The empirical and molecular formula for **Nickel(II) Dibutyldithiocarbamate** is $C_{18}H_{36}N_2NiS_4$. [1][2][3][4][5][6] This formula indicates a composition of 18 carbon atoms, 36 hydrogen atoms, 2 nitrogen atoms, 1 nickel atom, and 4 sulfur atoms.

The molecular weight of this compound is a key parameter for quantitative analysis. Different sources report slight variations in the molecular weight, which can be attributed to differences in calculation methods and isotopic composition. The reported values are generally in close agreement.

Property	Value	Source
Molecular Formula	$C_{18}H_{36}N_2NiS_4$	[1][2][3][4][5][6]
Molecular Weight	467.43 g/mol	[1][5][7][8][9]
467.445 g/mol	[4][5]	
467.45 g/mol	[3][5][10]	
467.5 g/mol	[2][6][11]	

Synonyms: This compound is also known by several other names, including Dibutyldithiocarbamic acid nickel(II) salt and Nickel bis(dibutyldithiocarbamate).[1][2] Its CAS Registry Number is 13927-77-0.[1][5][7][8]

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References

- 1. chemimpex.com [chemimpex.com]
- 2. Nickel bis(dibutyldithiocarbamate) | C18H36N2NiS4 | CID 6101499 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chembk.com [chembk.com]
- 4. Antioxidant NBC|Cas 13927-77-0|Nickel dibutyl dithiocarbamate|Rubber Antioxidant|China|Manufacturer|Factory|Supplier|Exporter-Hosea Chem [hoseachem.com]
- 5. CAS 13927-77-0: Bis(dibutyldithiocarbamate)nickel [cymitquimica.com]
- 6. QCC Tour | Virtual tour generated by Panotour [qcc.edu]
- 7. labproinc.com [labproinc.com]
- 8. Nickel(II) Dibutyldithiocarbamate CAS No. 13927-77-0 | Tintoll [uvabsorber.com]
- 9. calpaclab.com [calpaclab.com]
- 10. sfdchem.com [sfdchem.com]
- 11. Nickel(2+) bis(dibutyldithiocarbamate) | C18H36N2NiS4 | CID 4523766 - PubChem [pubchem.ncbi.nlm.nih.gov]
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